

Application Notes and Protocols: Determination of STING-IN-2 Dose-Response Curve

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Compound of Interest

Compound Name: STING-IN-2

Cat. No.: B15605846

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Introduction

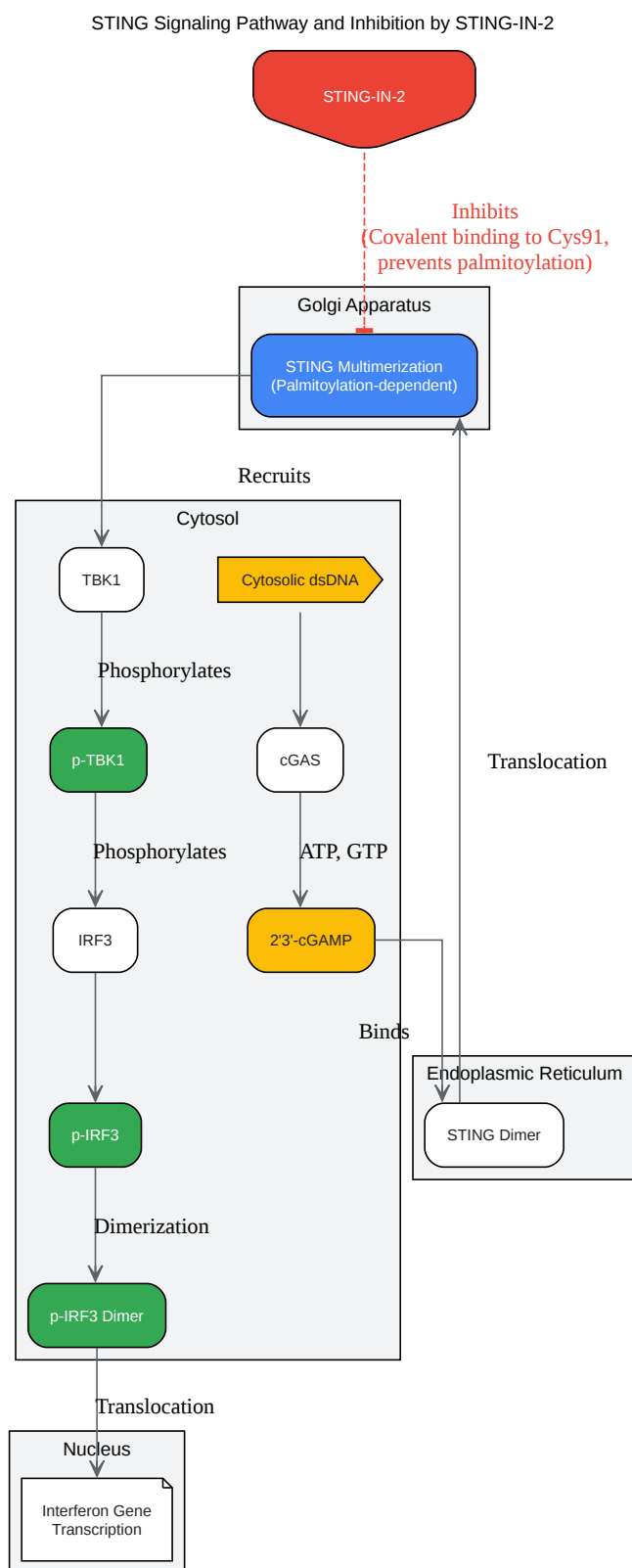
The Stimulator of Interferon Genes (STING) pathway is a critical component of the innate immune system, responsible for detecting cytosolic DNA, which is a hallmark of viral and bacterial infections, as well as cellular damage.[1][2][3] Activation of STING triggers a signaling cascade that leads to the production of type I interferons (IFNs) and other pro-inflammatory cytokines, mounting an effective immune response.[4][5] However, aberrant activation of the STING pathway is implicated in various autoimmune and inflammatory diseases. This has driven the development of STING inhibitors as potential therapeutics.

STING-IN-2 (also known as C-170) is a potent, covalent, and irreversible antagonist of the STING protein.[6][7] It effectively inhibits both human and mouse STING.[7] The mechanism of action involves the selective targeting of the Cys91 residue of STING, which prevents its palmitoylation.[7] This post-translational modification is essential for the formation of STING multimers and the subsequent recruitment and activation of TANK-binding kinase 1 (TBK1), a critical step in the downstream signaling cascade.[7] By preventing palmitoylation, **STING-IN-2** effectively blocks the production of type I IFNs and other inflammatory cytokines.

Determining the dose-response curve for **STING-IN-2** is a fundamental step in its preclinical characterization. This analysis provides crucial quantitative data, such as the half-maximal inhibitory concentration (IC50), which defines the potency of the compound. These application notes provide a detailed protocol for establishing the dose-response curve of **STING-IN-2** in a cell-based assay.

Signaling Pathway and Mechanism of Action

To understand the basis of the dose-response assay, it is essential to visualize the STING signaling pathway and the specific point of inhibition by **STING-IN-2**.



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Caption: STING signaling pathway and inhibition by **STING-IN-2**.

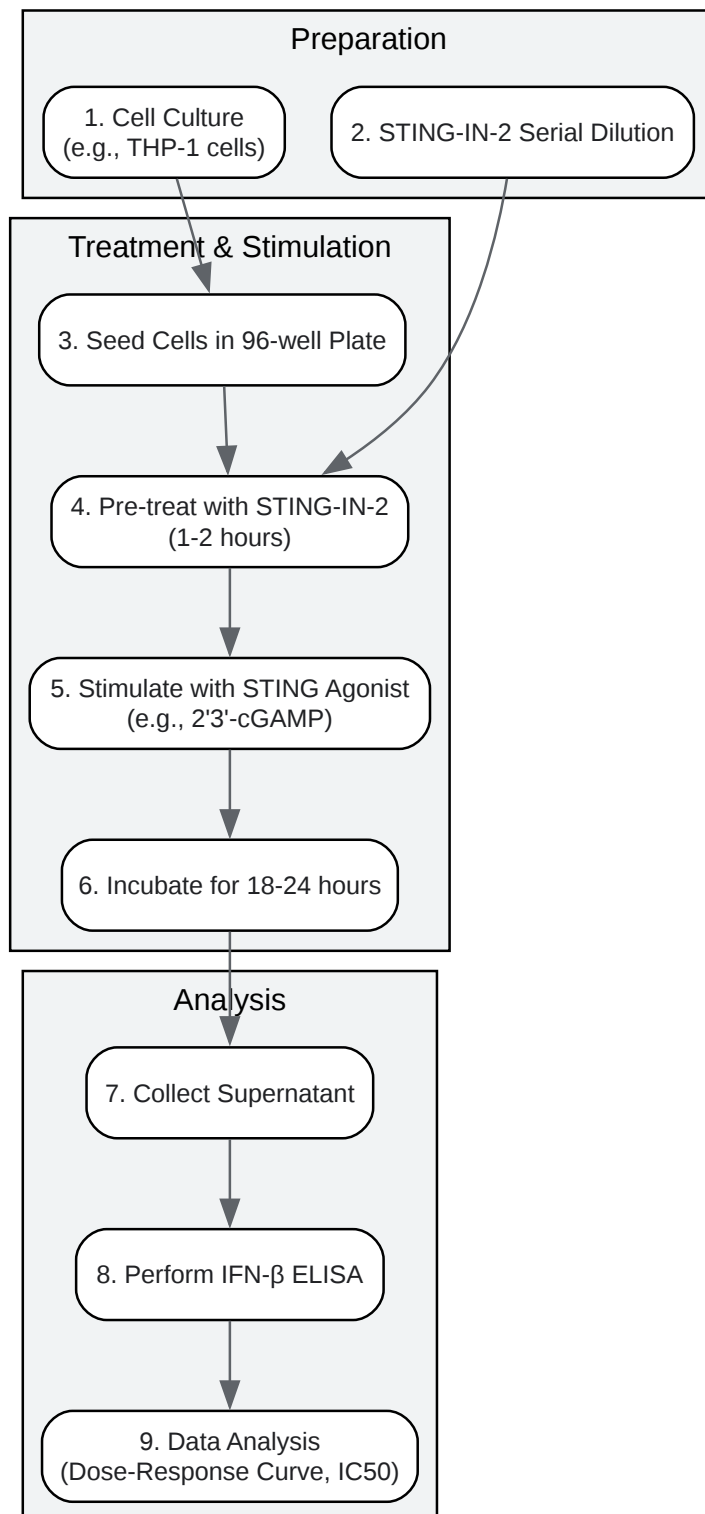
Experimental Protocols

This section details the methodology for determining the dose-response curve of **STING-IN-2** by measuring the inhibition of STING-induced Interferon- β (IFN- β) production.

Experimental Workflow

The overall experimental process is outlined in the following diagram:

Experimental Workflow for STING-IN-2 Dose-Response Curve Determination

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